

Safety and handling guidelines for Boc-Lys(Boc)-OSu.

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Compound of Interest

Compound Name: Boc-Lys(Boc)-OSu

Cat. No.: B557187

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An In-Depth Technical Guide to the Safe Handling of Boc-Lys(Boc)-OSu

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Boc-Lys(Boc)-OSu** (N α ,N ϵ -Di-Boc-L-lysine N-hydroxysuccinimide ester), a key reagent in peptide synthesis and bioconjugation. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of experimental outcomes.

Chemical Identification and Properties

Boc-Lys(Boc)-OSu is a synthetic derivative of the amino acid L-lysine, where both the alpha and epsilon amino groups are protected by tert-butyloxycarbonyl (Boc) groups, and the carboxyl group is activated as an N-hydroxysuccinimide (OSu) ester.^{[1][2]} This dual protection and activation make it a highly efficient building block for incorporating lysine into peptide chains.^[1]

Table 1: Chemical Identifiers

Identifier	Value	Reference
CAS Number	30189-36-7	[1][3][4]
IUPAC Name	(2,5-dioxopyr-1-yl) (2S)-2,6-bis[(2-methylpropan-2-yl)oxycarbonylamino]hexanoate	[1][4]
Molecular Formula	C20H33N3O8	[1][4]
Synonyms	N α ,N ϵ -Di-Boc-L-lysine hydroxysuccinimide ester, Boc-L-Lys(Boc)-OSu	[5]

| InChI Key | IQVLXQGNLCPZCL-ZDUSSCGKSA-N |[1][3] |

Table 2: Physical and Chemical Properties

Property	Value	Reference
Molecular Weight	443.5 g/mol	[1][3][5]
Appearance	White to off-white solid	[1]
Solubility	Soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF)	[1]
Storage Temperature	-20°C	[1]

| Optical Activity | $[\alpha]_{20/D} -25.5 \pm 1.5^\circ$, c = 1% in DMF | |

Hazard Identification and Safety Precautions

Boc-Lys(Boc)-OSu is classified as a hazardous substance that requires careful handling to avoid exposure. The primary hazards are related to irritation of the skin, eyes, and respiratory tract.[6]

Table 3: GHS Hazard and Precautionary Statements

Type	Code	Statement	Reference
Hazard	H315	Causes skin irritation.	[6]
Hazard	H319	Causes serious eye irritation.	[6]
Hazard	H335	May cause respiratory irritation.	[6]
Precautionary	P261	Avoid breathing dust/fumes.	[6]
Precautionary	P271	Use only outdoors or in a well-ventilated area.	[6]
Precautionary	P280	Wear protective gloves, protective clothing, eye protection and face protection.	[6]

| Precautionary | P264 | Wash all exposed external body areas thoroughly after handling. |[\[6\]](#) |

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Reference
Eye/Face Protection	Safety glasses with side-shields or goggles.	[6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat or full protective suit.	[6] [7]

| Respiratory Protection | Type N95 (US) dust mask or equivalent respirator. Use in a well-ventilated area or under a fume hood. [\[\[6\]\[7\]](#) |

Handling and Storage Procedures

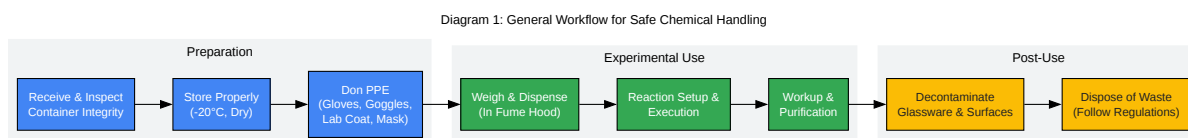
Proper handling and storage are essential to ensure user safety and reagent stability.

Handling:

- Always work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust.[\[6\]](#)
- Avoid all personal contact, including breathing dust and contact with skin and eyes.[\[6\]](#)
- Do not eat, drink, or smoke in the laboratory area where the chemical is handled.[\[6\]](#)
- Keep the container securely sealed when not in use.[\[6\]](#)
- Wash hands thoroughly with soap and water after handling.[\[6\]](#)
- Use dry clean-up procedures (e.g., sweeping or vacuuming with an explosion-proof machine) for spills to avoid generating dust.[\[6\]](#)

Storage:

- Store the reagent in its original container in a cool, dry, and well-ventilated area.[\[6\]](#)
- The recommended storage temperature is -20°C to maintain the stability and prevent the decomposition of the NHS ester.[\[1\]](#)
- Store away from incompatible materials and foodstuff containers.[\[6\]](#)
- Protect containers from physical damage and check regularly for leaks.[\[6\]](#)
- The material is classified under Storage Class 11 (Combustible Solids).



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Caption: General workflow for safe chemical handling.

First Aid and Emergency Procedures

In case of exposure or accident, follow these immediate first aid measures and emergency protocols.

Table 5: First Aid Measures

Exposure Route	First Aid Procedure	Reference
Eye Contact	Immediately wash out with fresh running water. Ensure complete irrigation by keeping eyelids apart. Seek medical attention without delay.	[6]
Skin Contact	Flush skin and hair with running water and soap if available. Seek medical attention if irritation develops or persists.	[6]
Inhalation	Remove the individual from the contaminated area to fresh air. Other measures are typically unnecessary.	[6]

| Ingestion | Immediately give a glass of water. First aid is not generally required, but contact a Poisons Information Centre or a doctor if in doubt. [[6] |

Spill Cleanup:

- Clean up all spills immediately.[6]
- Alert personnel in the area and control personal contact by wearing appropriate PPE.[6]
- Use dry cleanup procedures and avoid generating dust.[6]
- Sweep or vacuum the spilled material and place it in a clean, dry, sealable, and labeled container for disposal.[6]

Firefighting Measures:

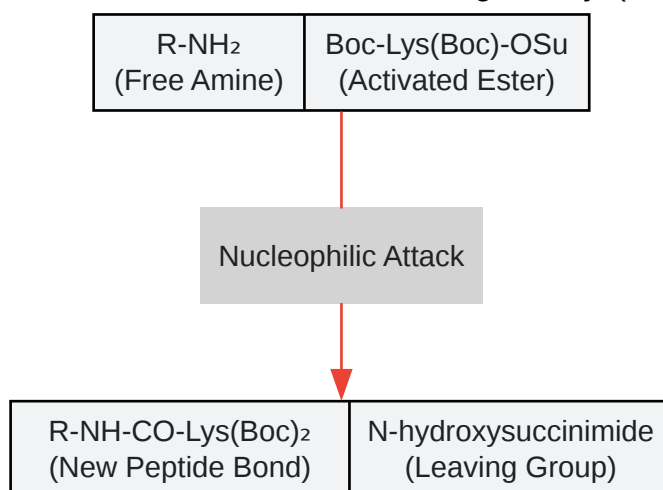
- The material is not considered a significant fire risk, but containers may burn.[6]

- There is no restriction on the type of extinguisher that can be used; select media suitable for the surrounding fire.[6]
- Firefighters should wear protective gloves and a breathing apparatus.[6]
- May emit corrosive fumes when heated.[6]

Application and Experimental Protocols

The primary application of **Boc-Lys(Boc)-OSu** is in Solid-Phase Peptide Synthesis (SPPS).[3] The OSu ester is a reactive group that readily forms a stable amide bond with a free amino group under mild conditions, eliminating the need for separate coupling agents.[1][3] The Boc protecting groups can be cleanly removed with acid, such as trifluoroacetic acid (TFA).[1]

Diagram 2: Amide Bond Formation using Boc-Lys(Boc)-OSu



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Caption: Reaction mechanism in peptide coupling.

Experimental Protocol: General Procedure for Amide Coupling

This protocol outlines a general method for coupling **Boc-Lys(Boc)-OSu** to a primary or secondary amine, typical in peptide synthesis or small molecule modification.

Materials:

- Amine-containing substrate (e.g., resin-bound peptide with a free N-terminus)
- **Boc-Lys(Boc)-OSu**
- Anhydrous, aprotic solvent (e.g., DMF, Dichloromethane (DCM), or Acetonitrile)[1][3]
- Base (optional, e.g., Diisopropylethylamine (DIEA) if coupling to an amine salt)

Methodology:

- **Preparation:** In a clean, dry reaction vessel, dissolve the amine-containing substrate in the chosen anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- **Reagent Addition:** Add **Boc-Lys(Boc)-OSu** (typically 1.1 to 1.5 molar equivalents relative to the amine) to the reaction mixture. If the amine is a salt (e.g., hydrochloride or trifluoroacetate), add a non-nucleophilic base like DIEA (1.5 to 2.0 equivalents) to neutralize the salt and facilitate the reaction.
- **Reaction:** Stir the mixture at room temperature. The reaction is typically complete within 1-4 hours.
- **Monitoring:** Monitor the reaction progress using a suitable analytical technique (e.g., ninhydrin test for primary amines in SPPS, or LC-MS/TLC for solution-phase reactions).
- **Workup (for solution-phase):** Once the reaction is complete, concentrate the mixture under reduced pressure. The crude product can be purified using standard techniques like column chromatography or recrystallization.
- **Workup (for solid-phase):** After the coupling reaction is complete, wash the solid support (resin) extensively with the reaction solvent (e.g., DMF) followed by a solvent like DCM to remove excess reagents and byproducts. The subsequent deprotection of the Boc groups is typically performed using a solution of TFA in DCM.[1]

Stability and Reactivity

- **Chemical Stability:** The compound is stable when stored under the recommended conditions (-20°C, dry).[1] The N-hydroxysuccinimide ester is susceptible to hydrolysis, so exposure to moisture should be minimized.

- **Reactivity:** The OSu group is highly reactive towards nucleophiles, particularly primary and secondary amines, leading to the formation of amide bonds.[1]
- **Hazardous Decomposition:** When heated to decomposition, it may emit corrosive fumes and oxides of carbon and nitrogen.[6][7]
- **Incompatible Materials:** While specific data is limited, as a general precaution, avoid strong oxidizing agents and strong bases which could degrade the compound.

Disposal Considerations

- Dispose of waste material in accordance with federal, state, and local environmental control regulations.[7]
- Contaminated packaging should be treated as the chemical itself and disposed of accordingly. Do not reuse empty containers.

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